

# Unraveling the Divergent Roles of CLE25 and CLE26 Peptides in Plant Gene Expression

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CLE25 Peptide

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## A Comparative Guide for Researchers

In the intricate world of plant signaling, the CLAVATA3/EMBRYO SURROUNDING REGION (CLE) family of peptides plays a pivotal role in regulating growth, development, and stress responses. Among these, the highly homologous peptides CLE25 and CLE26, differing by a single amino acid, have emerged as key regulators with both overlapping and strikingly distinct functions. This guide provides a comprehensive comparison of the differential gene expression in response to CLE25 and CLE26, supported by experimental data, to aid researchers, scientists, and drug development professionals in understanding their unique signaling outputs.

While both peptides are involved in developmental processes such as root growth and phloem initiation, their roles diverge significantly in the context of abiotic stress, particularly drought.<sup>[1]</sup> CLE25 acts as a long-distance signal from the roots to the shoots to trigger abscisic acid (ABA) biosynthesis and confer drought resistance.<sup>[1]</sup> In contrast, CLE26 is implicated in drought stress memory, enhancing the plant's ability to survive subsequent dehydration events.<sup>[1][3]</sup> These functional differences are underpinned by distinct downstream gene regulation.

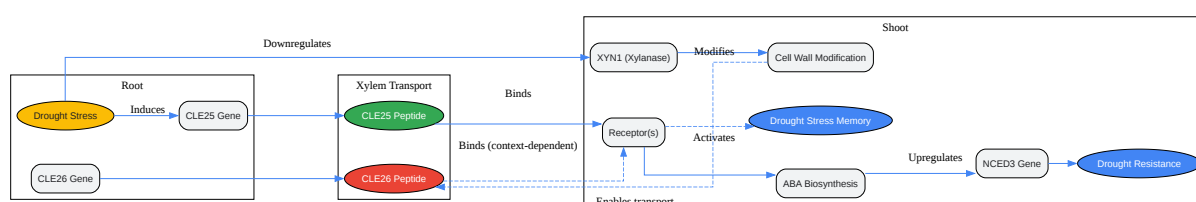
## Quantitative Data Summary

The following table summarizes the key differentially expressed genes and enriched pathways identified in response to CLE25 and CLE26 based on separate studies. It is important to note that a direct, side-by-side transcriptomic comparison under identical conditions is not yet available in the public domain. The data presented here is synthesized from experiments conducted in different plant systems and under various conditions.

Peptide	Organism	Experimental Condition	Key Upregulated Genes/Pathways	Key Downregulated Genes/Pathways	Reference
CLE25	Cotton (Gossypium hirsutum)	Exogenous peptide application	Plant-pathogen interaction, MAPK signaling pathway, SAUR-like auxin-responsive protein, PLATZ transcription factor	Not specified	<a href="#">[4]</a>
Arabidopsis (Arabidopsis thaliana)	Exogenous peptide application to roots	NCED3 (key ABA biosynthesis enzyme)	Not specified	<a href="#">[1]</a>	
CLE26	Arabidopsis (Arabidopsis thaliana)	cle26 mutant during de novo root regeneration	Hydrogen peroxide catabolic process, Oxidative stress response	Response to salicylic acid	<a href="#">[5]</a> <a href="#">[6]</a>
Arabidopsis (Arabidopsis thaliana)	Exogenous peptide application to roots of xyn1 mutant	NCED3	Not specified	<a href="#">[1]</a>	

## Signaling Pathways

The differential effects of CLE25 and CLE26 in drought response are attributed to differences in their transport and the subsequent activation of downstream signaling cascades.



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Caption: Divergent signaling pathways of CLE25 and CLE26 in response to drought stress.

## Experimental Protocols

The methodologies employed in the key studies cited are detailed below to provide a framework for reproducible research.

### Study 1: CLE25 Peptide Treatment in Cotton[4]

- **Plant Material and Growth:** Cotton (*Gossypium hirsutum* cv. TM-1) seedlings were grown in a controlled environment.
- **Peptide Treatment:** A synthesized 12-amino-acid **CLE25 peptide** (CLE25p, RRVPNGPDPIHN) was exogenously applied to the leaves of seedlings. Control plants were treated with water (Mock).

- **RNA Extraction and Sequencing:** Leaf tissues were collected from three biological replicates for each treatment group. Total RNA was extracted, and RNA sequencing libraries were prepared. Differential gene expression analysis was performed.
- **Bioinformatics Analysis:** Differentially expressed genes (DEGs) were identified. Kyoto Encyclopedia of Genes and Genomes (KEGG) and Gene Ontology (GO) analyses were conducted to identify enriched metabolic pathways and GO terms.

## Study 2: CLE25/CLE26 Peptide Treatment in Arabidopsis[1]

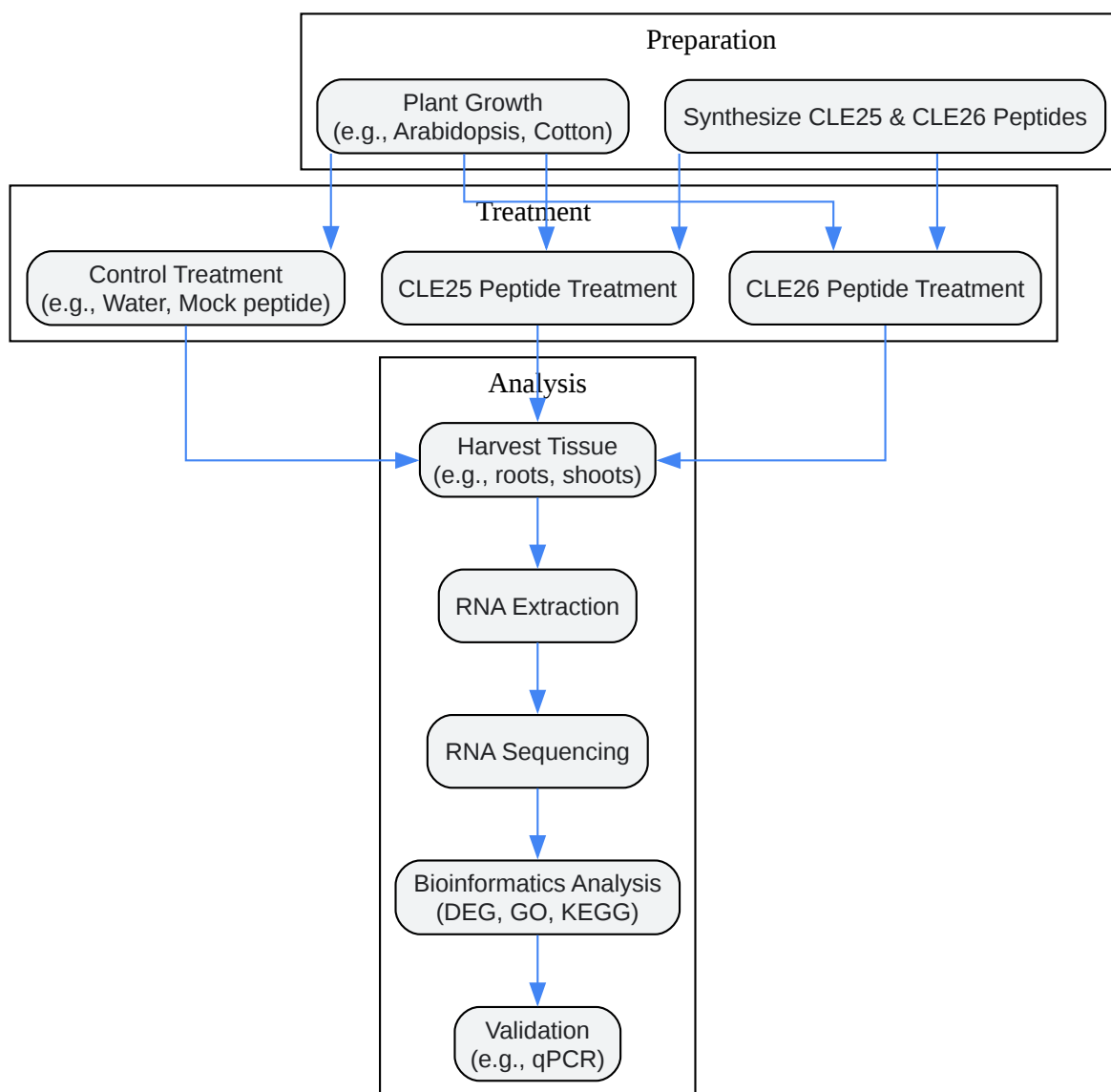
- **Plant Material and Growth:** Arabidopsis thaliana (Col-0), cle25-cr1, cle26-cr1, and xyn1 mutant plants were grown on 1/2 MS-agar plates.
- **Peptide Treatment:** For root application, 30  $\mu$ L of 1  $\mu$ M **CLE25 peptide** or 10  $\mu$ M CLE26 peptide was applied to the lower parts of the roots of seedlings. Shoots were sampled after 6 hours.
- **Gene Expression Analysis:** The expression of NCED3 was quantified using quantitative real-time PCR (qPCR).

## Study 3: Transcriptome Analysis of cle26 Mutant in Arabidopsis[5][6]

- **Plant Material:** Detached leaf explants from wild-type (Col-0) and cle26-1 mutant Arabidopsis thaliana were used for de novo root regeneration.
- **RNA Sequencing:** RNA-seq analysis was performed on leaf explants at different time points during adventitious root formation.
- **Bioinformatics Analysis:** Differentially expressed genes were identified between the mutant and wild-type. Gene Ontology (GO) enrichment analysis was performed to categorize the functions of these genes.

## Experimental Workflow

The following diagram illustrates a general workflow for investigating differential gene expression in response to CLE peptide treatment.



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Caption: A generalized workflow for comparative transcriptomic analysis of CLE peptide responses.

In conclusion, while CLE25 and CLE26 are structurally similar, they orchestrate distinct gene expression programs, particularly in response to environmental cues like drought. Future research involving direct comparative transcriptomics will be invaluable in further dissecting their unique and shared signaling pathways, offering potential avenues for developing novel strategies to enhance crop resilience.

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## References

- 1. A cell-wall-modifying gene-dependent CLE26 peptide signaling confers drought resistance in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. A cell-wall-modifying gene-dependent CLE26 peptide signaling confers drought resistance in Arabidopsis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Functional Analysis of CLE26 in Controlling De Novo Root Regeneration from Detached Arabidopsis Leaves - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Functional Analysis of CLE26 in Controlling De Novo Root Regeneration from Detached Arabidopsis Leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling the Divergent Roles of CLE25 and CLE26 Peptides in Plant Gene Expression]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602921#differential-gene-expression-in-response-to-cle25-vs-cle26]

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